

commercial availability and suppliers of 5-Iodo-2-methylbenzoic acid

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Compound of Interest

Compound Name: **5-Iodo-2-methylbenzoic acid**

Cat. No.: **B1298445**

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An In-depth Technical Guide to **5-Iodo-2-methylbenzoic Acid** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Iodo-2-methylbenzoic acid** (CAS No. 54811-38-0), a key chemical intermediate. The guide details its commercial availability, physicochemical properties, and established synthesis protocols, tailored for professionals in research, development, and pharmaceutical manufacturing.

Commercial Availability and Suppliers

5-Iodo-2-methylbenzoic acid is commercially available from a variety of global suppliers, primarily based in India and China. It is offered in different grades, including technical, reagent, and high-purity ($\geq 99\%$) grades, to suit applications ranging from R&D to commercial-scale production.^{[1][2][3][4]} The compound is typically supplied as a white to off-white or light yellow crystalline powder.^{[5][6]}

Key suppliers offering this compound for evaluation, pilot production, and commercial needs include:

- Seema Finechem Industry LLP (India): A global supplier offering the compound for a range of applications, from R&D to commercial scale.^{[1][2]}
- Sandoo Pharmaceuticals and Chemicals Co., Ltd. (China): A manufacturer and supplier specializing in pharmaceutical intermediates.^[7]

- Laurice Labs (India): An exporter and supplier offering the product in powder form with 98% purity.[8]
- Manas Petro Chem (India): A manufacturer and exporter providing the compound in powder form with 99% purity.[9]
- Cefa-Cilinas Biotics Pvt Ltd (India): A manufacturer and exporter with the capacity to supply from 1 to 100 tons per month.[10]
- Infinium Pharmachem Limited (India): Offers the product with an assay of not less than 99% by titrimetric analysis.[6]
- Amitychem (China): A manufactory that has supplied the product for several years.[2]

Pricing and packaging are often customized, with some suppliers offering quantities as small as 1 gram for laboratory use and bulk packaging in HDPE drums for industrial applications.[5][10]

Physicochemical Properties

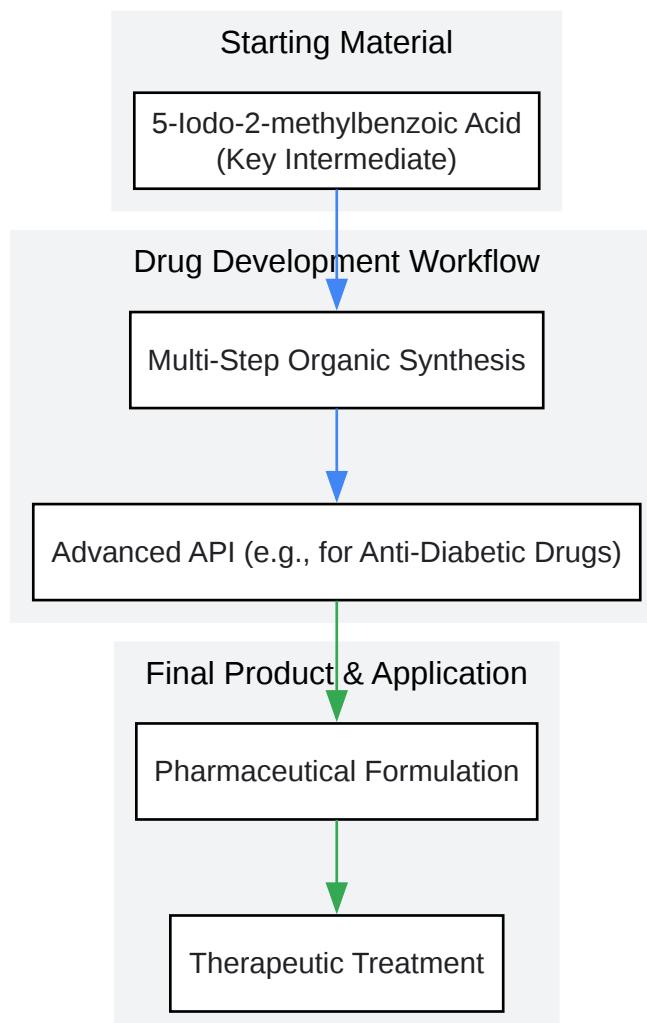
The quantitative data for **5-Iodo-2-methylbenzoic acid** are summarized in the table below, providing a clear reference for its physical and chemical characteristics.

Property	Value
CAS Number	54811-38-0 [1] [8]
Molecular Formula	C ₈ H ₇ IO ₂ [1] [2] [5]
Molecular Weight	262.04 - 262.05 g/mol [1] [2] [4] [5]
Appearance	White to off-white or light yellow crystalline powder [5] [6]
Melting Point	176 - 185 °C [1] [6]
Purity	≥98% to ≥99% (GC, Neutralization titration, Titrimetric) [4] [5] [6] [8] [9]
Solubility	Soluble in hot/warm acetic acid; slightly soluble in water; soluble in organic solvents like ethanol and DMSO. [1] [5] [6]
Density	2.02 g/cm ³ [5]
EC Number	611-200-8 [2] [6]

Core Applications

5-Iodo-2-methylbenzoic acid is a versatile building block in organic synthesis. Its primary and most critical application is as a pharmaceutical intermediate, particularly in the multi-step synthesis of advanced Active Pharmaceutical Ingredients (APIs) for anti-diabetic medications. The presence of the iodine atom and the carboxylic acid group allows for targeted chemical modifications, which are essential for constructing the complex molecular frameworks required for pharmacological activity.

Beyond its role in anti-diabetic drug development, it is also used in the synthesis of other functional chemicals, agrochemicals, and as an analytical reagent.[\[1\]](#)[\[3\]](#)



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Role in Pharmaceutical Synthesis

Experimental Protocols: Synthesis of 5-Iodo-2-methylbenzoic Acid

The industrial production of **5-Iodo-2-methylbenzoic acid** is primarily achieved through the direct iodination of 2-methylbenzoic acid (o-toluic acid). Various methods exist, often employing an oxidizing agent in an acidic solvent. Below is a consolidated methodology based on published patents and chemical literature.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Objective:

To synthesize **5-Iodo-2-methylbenzoic acid** with high yield and purity via iodination of o-toluic acid.

Materials and Reagents:

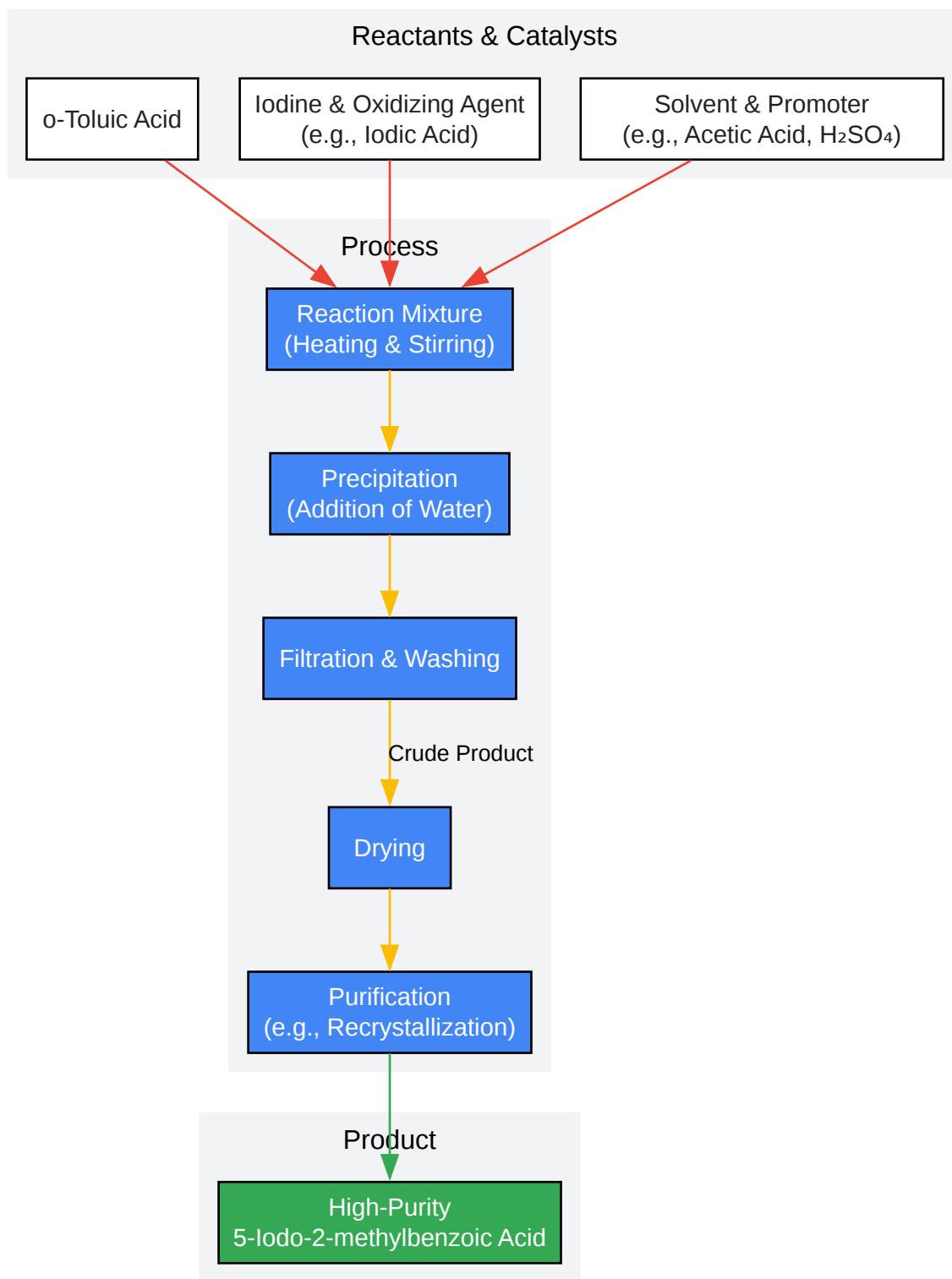
- o-Toluic acid (2-methylbenzoic acid)
- Iodine (I₂)
- Oxidizing agent (e.g., iodic acid, potassium persulfate, nitric acid)[[11](#)][[12](#)][[13](#)]
- Solvent (e.g., acetic acid)[[11](#)][[12](#)]
- Catalyst/Promoter (e.g., concentrated sulfuric acid, H-β-form zeolite)[[11](#)][[12](#)]
- Acetic anhydride[[12](#)][[14](#)]
- Deionized water
- Recrystallization solvent (e.g., ethyl acetate, toluene)[[11](#)][[13](#)]

Reaction Step:

- In a suitable reaction vessel (e.g., a three-neck flask equipped with a reflux condenser), charge the solvent (acetic acid) and any promoters (e.g., sulfuric acid, acetic anhydride).[[11](#)][[12](#)]
- Stir the mixture and add o-toluic acid, iodine, and the chosen oxidizing agent.[[11](#)][[12](#)] In some procedures, a microporous compound like a zeolite is added to improve selectivity.[[12](#)][[14](#)][[15](#)]
- Heat the reaction mixture. The temperature is typically maintained between 40°C and reflux (around 122°C), depending on the specific reagents used.[[11](#)][[12](#)]
- Monitor the reaction progress using an appropriate analytical technique, such as Thin-Layer Chromatography (TLC), until the starting material (o-toluic acid) is consumed. The reaction time can be several hours.[[11](#)][[12](#)]

Work-up and Purification Step:

- Upon completion, cool the reaction mixture. If a solid catalyst like zeolite was used, it is removed by filtration at this stage.[12]
- Precipitate the crude product by adding a significant volume of water to the filtrate.[11][13]
- Filter the resulting solid precipitate and wash it thoroughly with water to remove residual acids and inorganic salts.
- Dry the crude solid product.
- For high-purity requirements, perform recrystallization using a suitable organic solvent like ethyl acetate or toluene.[11][13] This step is crucial for removing isomers (e.g., 3-iodo-2-methylbenzoic acid) and other impurities.
- The final product, high-purity **5-Iodo-2-methylbenzoic acid**, is obtained as white crystals after drying. Yields of over 88% and purities exceeding 99% have been reported.[11]

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General Synthesis Workflow

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